

Chemical Profile of Diethyl pyimDC and Related Compounds

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Diethyl pyimDC

Cat. No.: S13958279

Get Quote

The search results clarify that **Diethyl-pythiDC** is a closely related compound to **Diethyl pyimDC** and is characterized as a collagen prolyl 4-hydroxylase (CP4H) inhibitor [1] [2] [3]. The table below summarizes its key properties.

Property	Description
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₄ S [1] [2] [3]
Molecular Weight	306.34 g/mol [1] [2] [3]
CAS Number	1821370-70-0 [1] [2] [3]
Mechanism of Action	Inhibitor of collagen prolyl 4-hydroxylases (CP4Hs) [2] [3]
Primary Biological Activity	Inhibits CP4H activity in cultured cells at concentrations that do not cause a general iron deficiency phenotype [1] [2].
Storage	Powder: -20°C for 3 years; in solvent: -80°C for 1 year [1] [3]
Solubility	Soluble in DMSO (recommended concentration: 10 mg/mL or 32.64 mM) [1] [2] [3]

Research Context: Iron Deficiency and Phenotypic Analysis

While specific protocols for **Diethyl pyimDC** are unavailable, established research models for iron deficiency provide a framework for the phenotypic analyses you would likely need to perform.

Consequences of Prenatal Iron Deficiency

Iron is crucial for fetal brain development, and deficiency is linked to long-term neurological impairments. Key consequences include [4]:

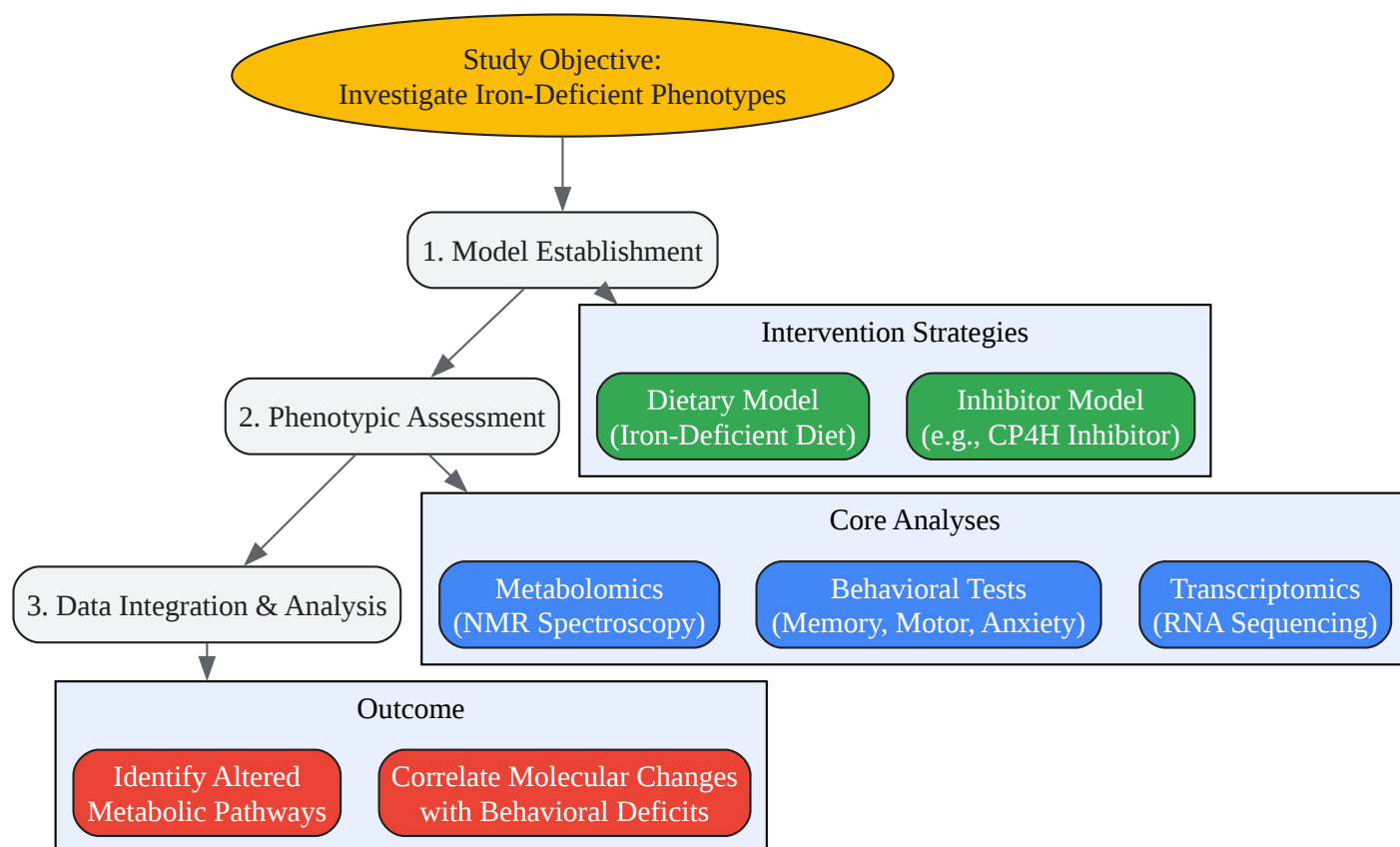
- **Abnormal Brain Development:** Impacts hippocampal neuronal differentiation, synaptic plasticity, and monoamine neurotransmitter metabolism.
- **Behavioral Phenotypes:** Associated with cognitive impairment, anxiety, depression, schizophrenia, and autism spectrum disorders in offspring.
- **Molecular Mechanisms:** Disruptions can occur in oxidative phosphorylation, fatty acid metabolism, and gene expression patterns related to neuroinflammation [5].

Validated Animal Models of Iron Deficiency

Well-established dietary models in rodents can guide your experimental design for assessing phenotypes:

- **Dietary Induction:** Pregnant dams are fed an iron-deficient diet (e.g., 3-6 mg Fe/kg diet) from gestation through lactation, with control groups on an iron-sufficient diet (200 mg Fe/kg) [4] [5] [6].
- **Phenotypic Assessment:** These models evaluate outcomes such as:
 - **Metabolomic Changes:** Altered levels of creatine, glutamate, glutamine, N-acetylaspartate (NAA), and myoinositol in the striatum, which correlate with behavioral delays [6].
 - **Behavioral Tests:** Deficits in learning and memory (e.g., Morris water maze, fear conditioning), motor coordination, and increased anxiety-like behaviors [4].
 - **Transcriptomic Analysis:** RNA sequencing can reveal persistent changes in gene expression related to energy metabolism and neuroinflammation, even after iron repletion [5].

The following diagram outlines a generalized experimental workflow for studying iron-deficient phenotypes, integrating elements from both dietary and potential inhibitor-based approaches.



[Click to download full resolution via product page](#)

A Path Forward for Your Research

Given the lack of direct protocols, here are concrete steps you can take to advance your work:

- **Contact Suppliers Directly:** Inquire with chemical suppliers like TargetMol or MedChemExpress for any proprietary technical data or application notes for **Diethyl pyimDC** (CAS 1821370-64-2) or Diethyl-pythiDC [1] [2] [7].
- **Consult the Patent Literature:** The patent US9809586B2, which covers inhibitors of collagen prolyl 4-hydroxylase, may contain detailed synthetic procedures and early biological testing methods not found in standard product catalogs [8].

- **Adapt General Cell Culture Protocols:** You may need to adapt general guidelines for using small molecule inhibitors in cell culture. A typical approach involves:
 - Preparing a stock solution in DMSO.
 - Treating cells (e.g., MDA-MB-231) with a range of concentrations (e.g., up to 500 μM) for a defined period (e.g., 24 hours) [2] [3].
 - Assessing phenotypic outcomes via viability assays (MTS), and analyzing markers of iron status (TfR, ferritin, HIF-1 α) to confirm a specific CP4H inhibition effect without inducing general iron deficiency [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Diethyl-pythiDC | Hydroxylase | TargetMol [targetmol.cn]
2. Diethyl-pythiDC | CP4H Inhibitor [medchemexpress.com]
3. -pythiDC is an collagen prolyl 4-hydroxylase inhibitor. | TargetMol Diethyl [targetmol.com]
4. Effects of prenatal iron deficiency on neurological ... [pmc.ncbi.nlm.nih.gov]
5. Identification of Genes Responding to Iron or Choline ... [pmc.ncbi.nlm.nih.gov]
6. Gestational and Lactational Iron Deficiency Alters the ... [pmc.ncbi.nlm.nih.gov]
7. 1821370-64-2 | Diethyl pyimDC [chemscene.com]
8. US9809586B2 - Inhibitors of collagen prolyl 4-hydroxylase [patents.google.com]

To cite this document: Smolecule. [Chemical Profile of Diethyl pyimDC and Related Compounds].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b13958279#studying-iron-deficient-phenotypes-with-diethyl-pyimdc>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com